

# An In-depth Technical Guide to Fmoc-Ser-OH-<sup>15</sup>N

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Fmoc-Ser-OH-<sup>15</sup>N

Cat. No.: B12415286

[Get Quote](#)

This technical guide provides a comprehensive overview of **Fmoc-Ser-OH-<sup>15</sup>N**, a stable isotope-labeled amino acid derivative crucial for advanced research in proteomics, structural biology, and drug development. The incorporation of the heavy nitrogen isotope (<sup>15</sup>N) allows for precise tracking and quantification of serine-containing peptides and proteins in complex biological systems.

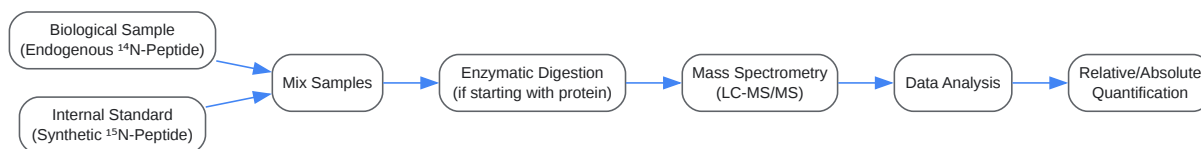
## Molecular Structure and Properties

**Fmoc-Ser-OH-<sup>15</sup>N** is an N-terminally protected L-serine with a <sup>15</sup>N isotope in the amine group. The fluorenylmethyloxycarbonyl (Fmoc) group is a base-labile protecting group that is stable under acidic conditions, making it ideal for solid-phase peptide synthesis (SPPS).

## Chemical Structure

Below is a two-dimensional representation of the **Fmoc-Ser-OH-<sup>15</sup>N** structure.

Caption: Chemical structure of **Fmoc-Ser-OH-<sup>15</sup>N**.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [An In-depth Technical Guide to Fmoc-Ser-OH-15N]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12415286#fmoc-ser-oh-15n-structure\]](https://www.benchchem.com/product/b12415286#fmoc-ser-oh-15n-structure)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)